

Physicochemical characteristics of 6-methoxy-1H-indol-4-amine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-methoxy-1H-indol-4-amine

Cat. No.: B1592188

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Molecular and Chemical Identity

A precise understanding of a compound's identity is the bedrock of all subsequent research. The fundamental identifiers for **6-methoxy-1H-indol-4-amine** are consolidated below. This information is critical for accurate database searching, regulatory documentation, and unambiguous scientific communication.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
IUPAC Name	6-methoxy-1H-indol-4-amine	N/A
CAS Number	282547-67-5	[3][4]
Molecular Formula	C ₉ H ₁₀ N ₂ O	[3][4]
Molecular Weight	162.19 g/mol	[3][4]
Canonical SMILES	COc1=CC2=C(C=C1)C(=CN2)N	N/A
InChI	InChI=1S/C9H10N2O/c1-12-7-3-6(10)8-5-11-9(8)4-7/h3-5,11H,10H2,1H3	N/A

| InChIKey | Not readily available in searched sources. | N/A |

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References

- 1. soc.chim.it [soc.chim.it]
- 2. Synthesis And Characterization Of Indole Derivatives: An Approach To Investigate The Antimicrobial Activity [library.atmiya.net:8080]
- 3. chembk.com [chembk.com]
- 4. allbiopharm.com [allbiopharm.com]
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